

Comparative Analysis of the Cross-Resistance Profile of Y12196

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Compound of Interest

Compound Name: Y12196

Cat. No.: B13902968

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This guide provides a detailed comparison of the novel succinate dehydrogenase inhibitor (SDHI) fungicide, **Y12196**, with commercial fungicides, focusing on its cross-resistance profile. The data presented is compiled from recent studies to offer an objective analysis of **Y12196**'s performance against fungicide-resistant fungal strains.

Executive Summary

Y12196 is a novel succinate dehydrogenase inhibitor (SDHI) that has demonstrated significant fungicidal activity, particularly against gray mold caused by *Botrytis cinerea*. Its cross-resistance profile with other SDHI fungicides, such as boscalid, is complex and dependent on the specific genetic mutations present in the target enzyme, succinate dehydrogenase (SDH). Notably, **Y12196** has shown efficacy against certain boscalid-resistant strains of *B. cinerea*, suggesting it as a potential tool in fungicide resistance management programs. While specific experimental data on the cross-resistance of **Y12196** with non-SDHI fungicides is limited, the general principle of fungicide resistance suggests a low risk of cross-resistance with compounds that have different modes of action.

Cross-Resistance with SDHI Fungicides

Studies have primarily focused on the cross-resistance between **Y12196** and the widely used commercial SDHI fungicide, boscalid, in the phytopathogen *Botrytis cinerea*. The development

of resistance to SDHI fungicides is often associated with point mutations in the genes encoding the subunits of the SDH enzyme, particularly the SdhB subunit.

Quantitative Data: Y12196 vs. Boscalid in Botrytis cinerea

The following table summarizes the 50% effective concentration (EC50) values of **Y12196** and boscalid against *B. cinerea* isolates with different genotypes of the SdhB subunit. Lower EC50 values indicate higher fungicidal activity.

Fungal Isolate Genotype	Y12196 EC50 (mg/L)	Boscalid EC50 (mg/L)	Cross-Resistance Pattern	Reference
Wild Type (Sensitive)	Low	Low	Sensitive	[1] [2]
P225F Mutation	High	High	Positive Cross-Resistance	[1]
N230I Mutation	High	High	Positive Cross-Resistance	[1]
H272R Mutation	Low	High	No Cross-Resistance	[1] [3]

Key Findings:

- *B. cinerea* isolates with the P225F and N230I mutations in the SdhB subunit exhibit positive cross-resistance between **Y12196** and boscalid, meaning they are resistant to both fungicides.[\[1\]](#)
- Crucially, isolates with the H272R mutation, which confers high resistance to boscalid, remain sensitive to **Y12196**.[\[1\]](#)[\[3\]](#) This indicates a lack of cross-resistance in this specific genetic context and highlights the potential of **Y12196** to control boscalid-resistant populations carrying the H272R mutation.

Cross-Resistance with Other SDHIs in *Fusarium asiaticum*

A study on the cross-resistance of another SDHI fungicide, pydiflumetofen, in *Fusarium asiaticum* provides some insight into the broader profile of **Y12196**.

Fungal Isolate Genotype	Cross-Resistance between Pydiflumetofen and Y12196
FaSdhC1A64V	No Cross-Resistance
FaSdhC1R67K	Positive Cross-Resistance

Cross-Resistance with Non-SDHI Commercial Fungicides

As a member of the SDHI class of fungicides (FRAC Group 7), the primary biochemical mode of action of **Y12196** is the inhibition of the succinate dehydrogenase enzyme in the mitochondrial respiratory chain.^[4] Fungicides are classified into different groups based on their mode of action, and it is a well-established principle that cross-resistance is unlikely to occur between fungicides from different FRAC groups.^{[4][5]}

While direct experimental data on the performance of **Y12196** against *B. cinerea* strains with confirmed resistance to non-SDHI fungicides (e.g., benzimidazoles, dicarboximides, anilinopyrimidines) is not available in the reviewed literature, the distinct mode of action of **Y12196** makes the risk of cross-resistance with these other fungicide classes low. For effective resistance management, it is recommended to use **Y12196** in alternation or in mixtures with fungicides that have different modes of action.^[4]

Experimental Protocols

Mycelial Growth Inhibition Assay

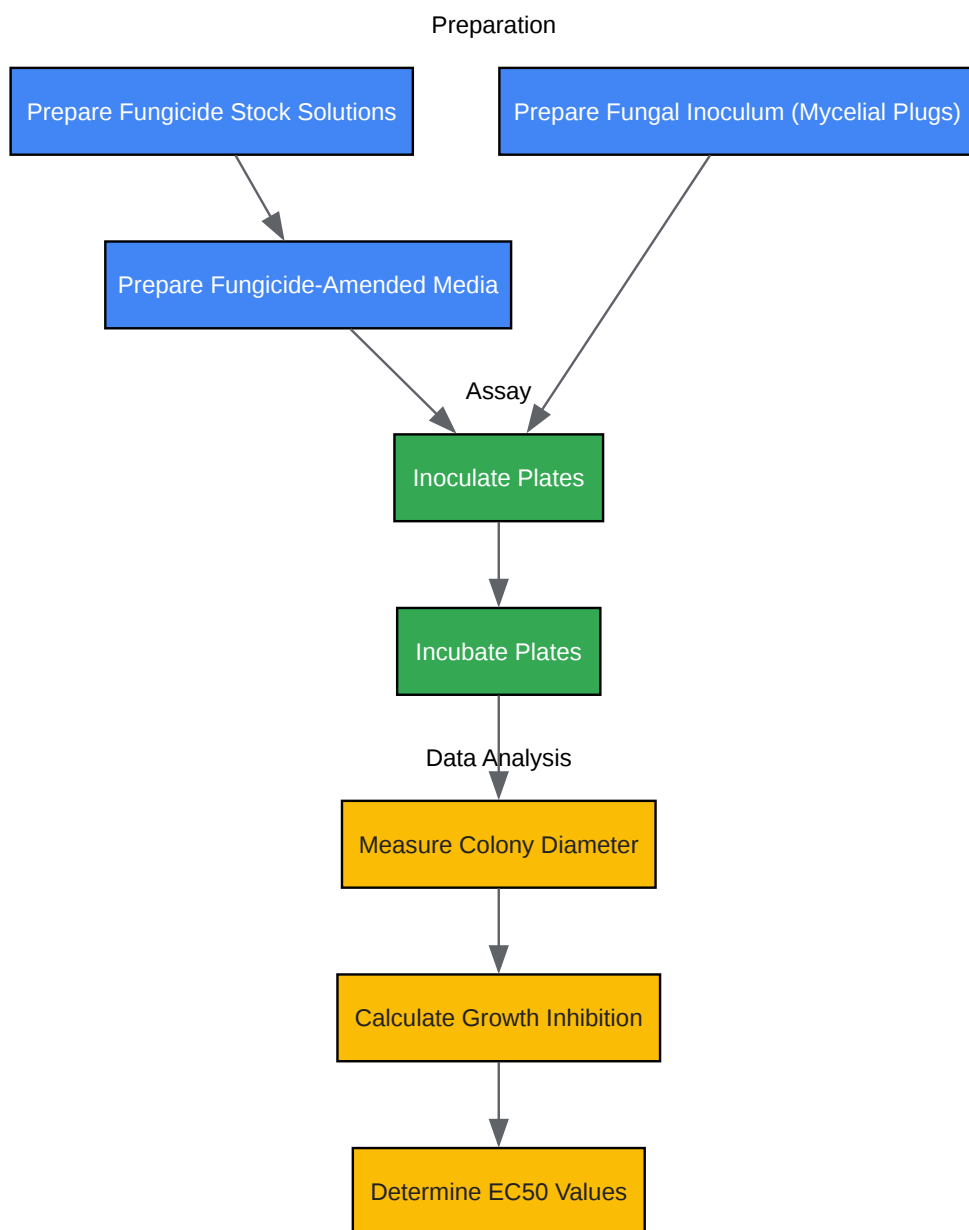
The EC₅₀ values presented in this guide were determined using a mycelial growth inhibition assay. The general protocol is as follows:

- Fungicide Stock Solutions: Prepare stock solutions of **Y12196** and other tested fungicides in an appropriate solvent, such as dimethyl sulfoxide (DMSO).
- Amended Media Preparation: Add serial dilutions of the fungicide stock solutions to a molten nutrient agar medium (e.g., Potato Dextrose Agar - PDA) to achieve a range of final concentrations. A control medium with the solvent only is also prepared.
- Inoculation: Place a mycelial plug of a specific fungal isolate onto the center of each fungicide-amended and control agar plate.
- Incubation: Incubate the plates at a suitable temperature (e.g., 20-25°C) in the dark for a specified period.
- Data Collection: Measure the diameter of the fungal colony on each plate.
- Calculation: The percentage of mycelial growth inhibition is calculated relative to the growth on the control plate. The EC50 value is then determined by regression analysis of the inhibition percentages against the logarithm of the fungicide concentrations.

Visualizations

Experimental Workflow for Fungicide Sensitivity Testing

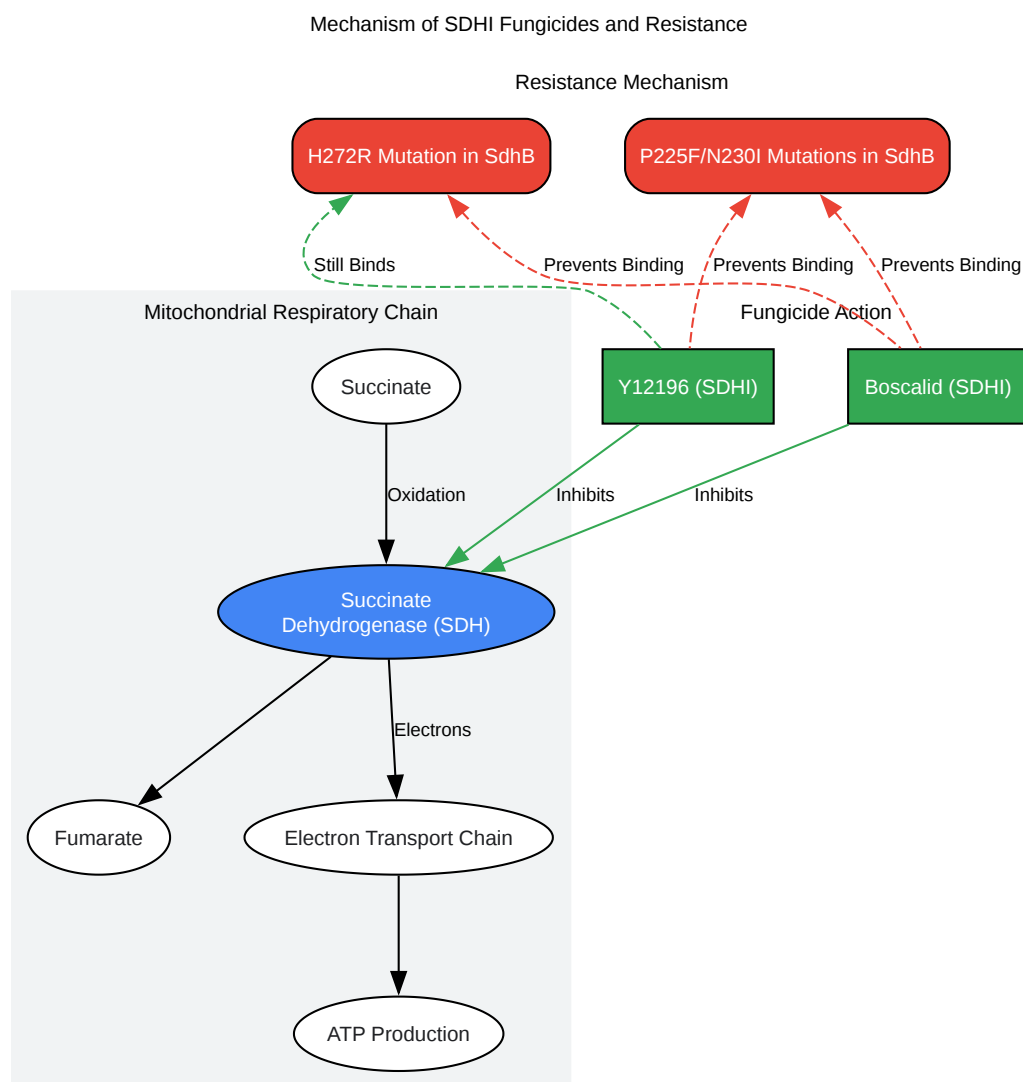
Experimental Workflow for Fungicide Sensitivity Testing



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Caption: Workflow for determining fungicide EC50 values.

Mechanism of Action and Resistance in SDHI Fungicides



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Caption: SDHI action and mutation-based resistance.

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Phone: (601) 213-4426

Email: info@benchchem.com